

An In-depth Technical Guide to the Amphoteric Nature of Cupric Hydroxide

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Compound of Interest

Compound Name: Cupric hydroxide

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This document provides a comprehensive examination of the amphoteric properties of **cupric hydroxide**, $\text{Cu}(\text{OH})_2$. It details the fundamental chemical reactions, presents relevant quantitative data, outlines experimental protocols for its synthesis and characterization, and visualizes the core concepts through logical diagrams.

Introduction to Amphoterism and Cupric Hydroxide

Amphoterism is the property of a substance to react as either an acid or a base.^{[1][2]} **Cupric hydroxide**, $\text{Cu}(\text{OH})_2$, is a classic example of an inorganic compound exhibiting this dual reactivity. It is a pale greenish-blue or bluish-green solid that is practically insoluble in water.^[3] ^[4] While its low solubility makes its basic nature less apparent directly, its reactions with both strong acids and strong concentrated bases clearly demonstrate its amphoteric character.^{[3][5]} Understanding this behavior is crucial in various fields, including coordination chemistry, materials science, and for predicting the behavior of copper compounds in different chemical environments.

Chemical Reactivity and Signaling Pathways

The amphoteric nature of $\text{Cu}(\text{OH})_2$ is characterized by its ability to neutralize acids and to dissolve in concentrated alkalis to form complex ions.

As a base, **cupric hydroxide** reacts with acids in a typical neutralization reaction to form a copper(II) salt and water.[6][7] In an aqueous solution, the reaction involves the dissolution of the solid hydroxide to form the hexaaquacopper(II) ion, $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$, which imparts a characteristic blue color to the solution.[8][9]

The net ionic equation for this process is: $\text{Cu}(\text{OH})_2(\text{s}) + 2\text{H}^+(\text{aq}) \rightarrow \text{Cu}^{2+}(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$ [1][10]

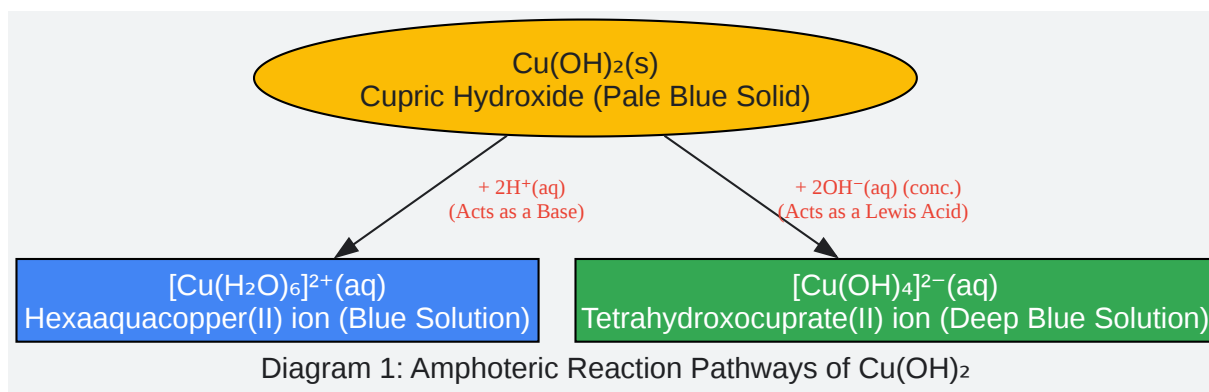
Specific examples with common laboratory acids include:

- With Hydrochloric Acid: $\text{Cu}(\text{OH})_2(\text{s}) + 2\text{HCl}(\text{aq}) \rightarrow \text{CuCl}_2(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$ [11]
- With Sulfuric Acid: $\text{Cu}(\text{OH})_2(\text{s}) + \text{H}_2\text{SO}_4(\text{aq}) \rightarrow \text{CuSO}_4(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$ [6]

In the presence of a high concentration of hydroxide ions, such as in concentrated sodium hydroxide, **cupric hydroxide** behaves as a Lewis acid, accepting hydroxide ions.[12] This reaction leads to the dissolution of the solid precipitate and the formation of the soluble, deep blue tetrahydroxocuprate(II) complex ion, $[\text{Cu}(\text{OH})_4]^{2-}$. [3][5][12]

The chemical equation for this reaction is: $\text{Cu}(\text{OH})_2(\text{s}) + 2\text{OH}^-(\text{aq}) \rightarrow [\text{Cu}(\text{OH})_4]^{2-}(\text{aq})$ [13]

This behavior is a key indicator of its amphotericism, showcasing its ability to act as an acid. The formation of the tetrahydroxocuprate(II) ion is a significant aspect of copper's aqueous chemistry under strongly alkaline conditions.[12]



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Diagram 1: Amphoteric Reaction Pathways of $\text{Cu}(\text{OH})_2$

Quantitative Data

The chemical behavior of **cupric hydroxide** is governed by its thermodynamic properties. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **Cupric Hydroxide**

Property	Value	Reference
Chemical Formula	$\text{Cu}(\text{OH})_2$	[3]
Molar Mass	97.561 g/mol	[3]
Appearance	Pale blue or blue-green solid	[3]
Density	3.368 g/cm ³	[3]
Melting Point	80 °C (Decomposes to CuO)	[3]

| Solubility in Water | Negligible / Insoluble |[3][4] |

Table 2: Thermodynamic Constants (at 25 °C)

Constant	Equilibrium Reaction	Value	Reference
Solubility Product (K _{sp})	$\text{Cu}(\text{OH})_2(\text{s}) \rightleftharpoons \text{Cu}^{2+}(\text{aq}) + 2\text{OH}^{-}(\text{aq})$	2.20×10^{-20}	[3]
Hydrolysis Constant (log K)	$\text{Cu}^{2+} + 4\text{H}_2\text{O} \rightleftharpoons \text{Cu}(\text{OH})_4^{2-} + 4\text{H}^{+}$	-39.70 ± 0.19	[14]

| Dissolution in Acid (log K) | $\text{Cu}(\text{OH})_2(\text{s}) + 2\text{H}^{+} \rightleftharpoons \text{Cu}^{2+} + 2\text{H}_2\text{O}$ | 8.68 ± 0.10 |[14] |

Experimental Protocols

The following protocols detail the synthesis of **cupric hydroxide** and a method to demonstrate its amphoteric properties.

This protocol describes the precipitation of $\text{Cu}(\text{OH})_2$ from a soluble copper(II) salt.[15]

Materials:

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Distilled water
- Beakers, stirring rod, filtration apparatus (funnel, filter paper)

Procedure:

- Prepare Solutions: Create a 0.5 M solution of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ and a 1.0 M solution of NaOH in separate beakers using distilled water.
- Precipitation: While stirring continuously, slowly add the NaOH solution dropwise to the CuSO_4 solution. A pale blue precipitate of $\text{Cu}(\text{OH})_2$ will form immediately.[15] The reaction is:
$$\text{CuSO}_4(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Cu}(\text{OH})_2(\text{s}) + \text{Na}_2\text{SO}_4(\text{aq}).$$
- Isolation: Continue adding NaOH until the precipitation is complete (i.e., no more precipitate forms upon addition of another drop of NaOH).
- Washing: Filter the precipitate using a funnel and filter paper. Wash the collected solid several times with distilled water to remove the soluble sodium sulfate byproduct.
- Drying: Allow the solid $\text{Cu}(\text{OH})_2$ to dry. Avoid excessive heating, as it will decompose into black copper(II) oxide (CuO) above 80 °C.[3][16]

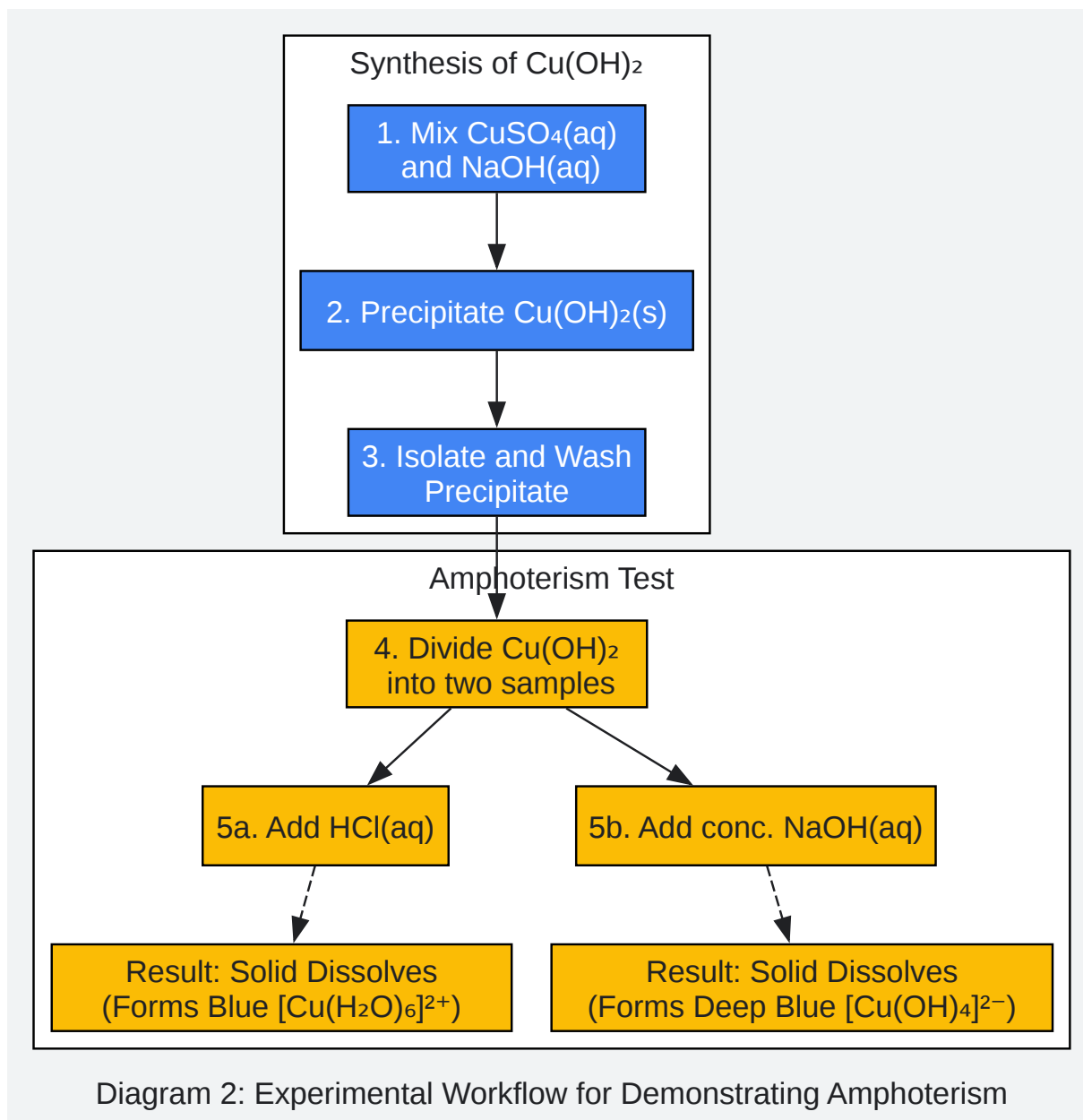
Materials:

- Freshly prepared $\text{Cu}(\text{OH})_2$ precipitate
- 6 M Hydrochloric acid (HCl)
- Concentrated (e.g., 6 M or higher) Sodium Hydroxide (NaOH) solution

- Test tubes, droppers

Procedure:

- Preparation: Place a small amount of the synthesized $\text{Cu}(\text{OH})_2$ precipitate into two separate test tubes.
- Reaction with Acid: To the first test tube, add 6 M HCl dropwise. Observe that the pale blue solid dissolves to form a clear, blue solution, demonstrating its basic nature.^{[10][11]}
- Reaction with Base: To the second test tube, add concentrated NaOH solution dropwise. Observe that the pale blue solid dissolves to form a deep, royal blue solution, demonstrating its acidic (Lewis acid) nature.^{[5][12]}



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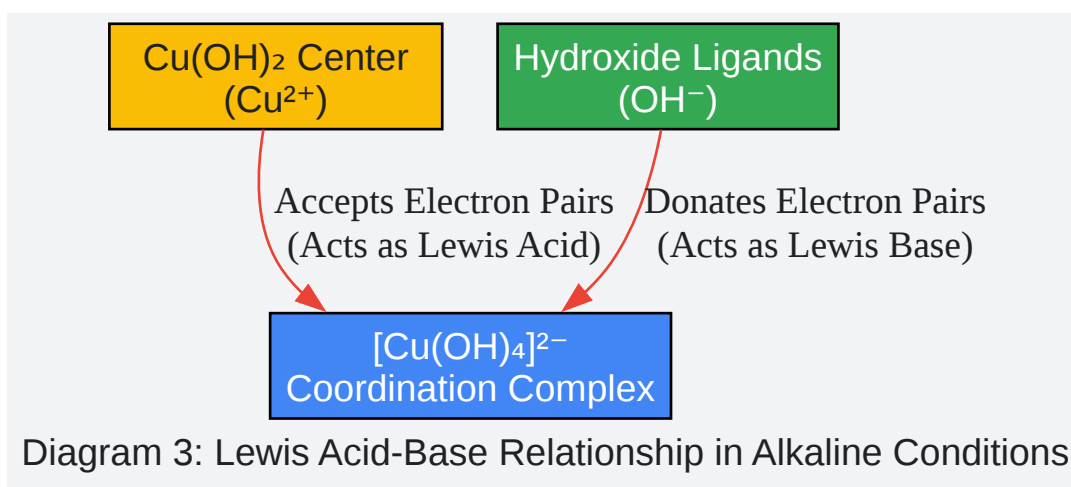
Diagram 2: Experimental Workflow for Demonstrating Amphoterism

Core Chemical Principles

The amphotericism of **cupric hydroxide** can be understood through the lens of Lewis acid-base theory and coordination chemistry.

- As a Base: The hydroxide ions (OH^-) in the $\text{Cu}(\text{OH})_2$ solid are Brønsted-Lowry bases, readily accepting protons (H^+) from an acid to form water.
- As a Lewis Acid: The copper(II) center in $\text{Cu}(\text{OH})_2$ is electron-deficient and can act as a Lewis acid. In the presence of a high concentration of a strong ligand like OH^- , it accepts electron pairs from the hydroxide ions to form the stable tetrahydroxocuprate(II) coordination complex.^[12]

The stability of the resulting products—the hydrated Cu^{2+} ion in acid and the $[\text{Cu}(\text{OH})_4]^{2-}$ complex in base—drives the respective dissolution reactions.



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Diagram 3: Lewis Acid-Base Relationship in Alkaline Conditions

Conclusion

Cupric hydroxide serves as an exemplary model for understanding amphoterism in transition metal hydroxides. Its dual reactivity, governed by the principles of acid-base chemistry and coordination complex formation, allows it to dissolve in both acidic and strongly alkaline environments. This guide provides the foundational knowledge, quantitative data, and experimental framework necessary for researchers and scientists to fully comprehend and utilize the distinct chemical properties of **cupric hydroxide**.

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